

Unveiling N-Methoxyanhydrovobasinediol: A Technical Guide to its Discovery, Natural Sources, and Characterization

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	N-Methoxyanhydrovobasinediol	
Cat. No.:	B15589648	Get Quote

For Immediate Release

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the indole alkaloid **N-Methoxyanhydrovobasinediol**. It details the compound's discovery, natural origins, and key experimental data for its isolation and characterization.

Introduction

N-Methoxyanhydrovobasinediol is a naturally occurring indole alkaloid that has garnered interest within the scientific community for its potential pharmacological activities. Belonging to a complex class of plant-derived secondary metabolites, this compound is primarily investigated for its anti-inflammatory and anticancer properties. This document provides an indepth overview of the foundational knowledge surrounding **N-Methoxyanhydrovobasinediol**.

Discovery and Natural Sources

N-Methoxyanhydrovobasinediol was first reported in 1989 by Lin and colleagues. The compound was isolated from Gelsemium elegans, a plant belonging to the Loganiaceae family. This plant, native to Southeast Asia, is a well-known source of structurally diverse and biologically active indole alkaloids. Subsequent research has also identified its presence in



plants of the Apocynaceae family, such as Petchia ceylanica, found in Sri Lanka. The biosynthesis of this alkaloid occurs primarily within these plant species.

Physicochemical Properties

A summary of the key physicochemical properties of **N-Methoxyanhydrovobasinediol** is presented below.

Property	Value
Molecular Formula	C21H26N2O2
Molecular Weight	338.4 g/mol
CAS Number	125180-42-9

Spectroscopic Data for Structural Elucidation

The structural characterization of **N-Methoxyanhydrovobasinediol** relies on a combination of spectroscopic techniques. The following tables summarize the key data obtained from Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy, as reported in the foundational literature.

Table 4.1: ¹H NMR Spectroscopic Data

Chemical Shift (δ) ppm	- Multiplicity	Coupling Constant (J in Hz)	Assignment
Data not available in			
search results			

Table 4.2: ¹³C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
Data not available in search results	

Table 4.3: Mass Spectrometry Data



m/z	Interpretation
Data not available in search results	

Table 4.4: Infrared Spectroscopy Data

Wavenumber (cm⁻¹)

Interpretation

Data not available in search results

Note: The specific quantitative spectroscopic data was not available in the provided search results. This information is typically found in the primary scientific literature detailing the compound's isolation.

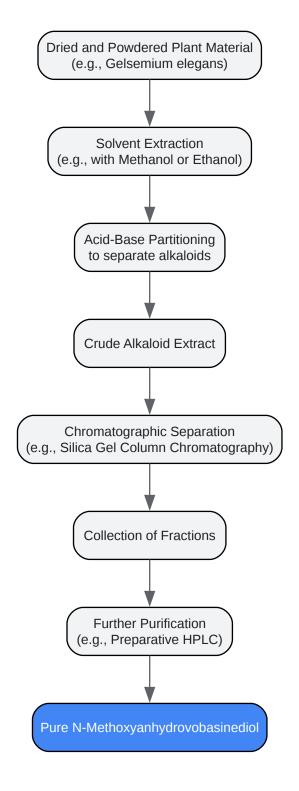
Experimental Protocols

The following sections outline the general methodologies for the isolation and characterization of **N-Methoxyanhydrovobasinediol** from its natural sources. These are based on standard practices for natural product chemistry and the available information on the compound.

Isolation and Purification of N-Methoxyanhydrovobasinediol

The isolation of **N-Methoxyanhydrovobasinediol** from plant material typically involves a multistep process. The general workflow is depicted in the diagram below.





Click to download full resolution via product page

Figure 1: General workflow for the isolation of **N-Methoxyanhydrovobasinediol**.

Protocol Details:



- Plant Material Preparation: The plant material (e.g., roots, stems, or leaves) is air-dried and ground into a fine powder to increase the surface area for extraction.
- Extraction: The powdered plant material is exhaustively extracted with a suitable organic solvent, such as methanol or ethanol, at room temperature or with gentle heating.
- Acid-Base Partitioning: The resulting crude extract is subjected to an acid-base partitioning
 process to selectively isolate the alkaloid fraction. This typically involves dissolving the
 extract in an acidic aqueous solution, followed by washing with a non-polar organic solvent
 to remove neutral and acidic compounds. The aqueous layer is then basified, and the
 alkaloids are extracted into an immiscible organic solvent like dichloromethane or
 chloroform.
- Chromatographic Separation: The crude alkaloid extract is then subjected to column chromatography over a stationary phase such as silica gel. A gradient of solvents with increasing polarity is used to elute the different components of the mixture.
- Fraction Collection and Analysis: Fractions are collected and analyzed by thin-layer chromatography (TLC) to identify those containing N-Methoxyanhydrovobasinediol.
- Final Purification: Fractions containing the target compound are combined and may require further purification using techniques like preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

Structural Characterization

The definitive structure of the isolated compound is determined through a combination of spectroscopic methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR, along with 2D NMR techniques (e.g., COSY, HMQC, HMBC), are used to determine the connectivity of atoms within the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) provides the exact molecular weight and elemental composition of the molecule.



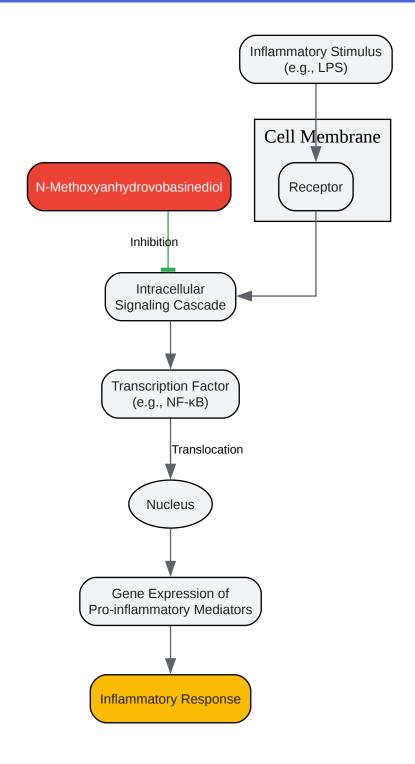
 Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the presence of specific functional groups within the molecule.

Biological Activity and Signaling Pathways

N-Methoxyanhydrovobasinediol is reported to have potential anti-inflammatory and anticancer activities.[1] However, detailed studies elucidating the specific molecular targets and signaling pathways involved are still limited. The general proposed mechanism of action involves the modulation of biochemical pathways crucial for maintaining cellular homeostasis through interactions with specific cellular receptors and enzymes.[1]

Below is a hypothetical signaling pathway that could be investigated for the anti-inflammatory effects of **N-Methoxyanhydrovobasinediol**, based on common mechanisms of anti-inflammatory compounds.





Click to download full resolution via product page

Figure 2: Hypothetical anti-inflammatory signaling pathway.

Conclusion

N-Methoxyanhydrovobasinediol represents an intriguing natural product with potential therapeutic applications. This technical guide has summarized the currently available



information regarding its discovery, natural sources, and the methodologies for its study. Further research is warranted to fully elucidate its spectroscopic properties, biological activity, and mechanism of action to unlock its full therapeutic potential. The foundational work by Lin and colleagues provides the critical starting point for any future investigation into this promising indole alkaloid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Unveiling N-Methoxyanhydrovobasinediol: A Technical Guide to its Discovery, Natural Sources, and Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589648#nmethoxyanhydrovobasinediol-discovery-and-natural-sources]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com